

# Fundamental properties of lithium disilicate glass-ceramics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-Depth Technical Guide to the Fundamental Properties of **Lithium Disilicate** Glass-Ceramics

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties of **lithium disilicate** glass-ceramics, materials renowned for their exceptional combination of strength and aesthetics. This document delves into their mechanical, optical, and chemical characteristics, supported by detailed experimental methodologies and data presented for comparative analysis. Visual diagrams generated using the DOT language illustrate key processes and relationships, offering a deeper understanding of this versatile biomaterial.

## Introduction to Lithium Disilicate Glass-Ceramics

**Lithium disilicate** ( $\text{Li}_2\text{Si}_2\text{O}_5$ ) glass-ceramics are a class of materials that have gained significant prominence, particularly in the field of dentistry, due to their outstanding mechanical properties and excellent esthetics.<sup>[1][2][3]</sup> These materials are fabricated through a process of controlled crystallization of a glass matrix, resulting in a biphasic structure composed of interlocking, needle-like **lithium disilicate** crystals embedded in a glassy matrix.<sup>[4]</sup> This unique microstructure is the primary reason for their high strength and fracture toughness.

Composition and Classification:

The typical composition of **lithium disilicate** glass-ceramics includes silicon dioxide ( $\text{SiO}_2$ ) as the main network former (57-80 wt%), lithium oxide ( $\text{Li}_2\text{O}$ ) to facilitate crystallization (11-19 wt%), potassium oxide ( $\text{K}_2\text{O}$ ) as a flux (0-13 wt%), and phosphorus pentoxide ( $\text{P}_2\text{O}_5$ ) acting as a nucleating agent (1-7 wt%).<sup>[4]</sup> Additives such as aluminum oxide ( $\text{Al}_2\text{O}_3$ ) and zirconium oxide ( $\text{ZrO}_2$ ) can also be incorporated to enhance chemical and mechanical properties.<sup>[5]</sup>

Key Advantages and Applications:

The primary advantages of **lithium disilicate** glass-ceramics include:

- **High Mechanical Strength:** Offering significantly higher flexural strength and fracture toughness compared to traditional feldspathic porcelains.<sup>[6][7]</sup>
- **Superior Esthetics:** Their translucency and ability to be color-matched closely mimic the appearance of natural tooth enamel.<sup>[3][4]</sup>
- **Biocompatibility:** They are considered non-toxic and highly compatible with oral tissues.<sup>[3]</sup>
- **Chemical Durability:** **Lithium disilicate** exhibits high stability in the oral environment with low solubility.<sup>[4]</sup>

These properties make them ideal for a wide range of dental restorations, including crowns, veneers, inlays, onlays, and bridges.<sup>[7]</sup>

## Fundamental Properties

The performance of **lithium disilicate** glass-ceramics is defined by a combination of their mechanical, optical, and chemical properties.

## Mechanical Properties

The unique microstructure of interlocking crystals provides **lithium disilicate** with exceptional mechanical resilience.

Flexural Strength:

Biaxial flexural strength is a critical parameter that indicates the material's ability to resist fracture under bending loads. For **lithium disilicate** glass-ceramics, this property is

significantly influenced by the crystallization heat treatment. Before full crystallization, in the lithium metasilicate stage, the flexural strength is considerably lower.[\[8\]](#)[\[9\]](#)

Property	Material State	Value (MPa)	Reference
Biaxial Flexural Strength	Before Heat Treatment	~130	<a href="#">[9]</a>
Biaxial Flexural Strength	After Heat Treatment	360 - 400	<a href="#">[4]</a> <a href="#">[7]</a>
Biaxial Flexural Strength (Hot-Pressed)	After Heat Treatment	~440	<a href="#">[10]</a>

Fracture Toughness:

Fracture toughness measures a material's resistance to crack propagation. The interlocking nature of the **lithium disilicate** crystals effectively deflects and blunts advancing cracks, contributing to its high fracture toughness.[\[7\]](#)

Property	Value (MPa·m <sup>1/2</sup> )	Reference
Fracture Toughness	2.0 - 3.5	<a href="#">[4]</a>
Fracture Toughness (Hot-Pressed)	~2.75	<a href="#">[10]</a>

Hardness:

Hardness reflects the material's resistance to surface indentation and scratching.

Property	Value (GPa)	Reference
Hardness	5.92 ± 0.18	<a href="#">[7]</a>

## Optical Properties

The esthetic appeal of **lithium disilicate** glass-ceramics is largely due to their excellent optical properties, which can be tailored to match natural dentition.

#### Translucency:

Translucency is the property of a material that allows light to pass through it diffusely. It is a crucial factor for achieving a natural-looking restoration. The translucency of **lithium disilicate** can be varied by altering the firing temperature and the material's thickness.[\[11\]](#)

Material	Thickness (mm)	Translucency Parameter (TP)	Reference
High Translucency (HT) Lithium Disilicate	1.0	Higher TP	<a href="#">[11]</a>
Low Translucency (LT) Lithium Disilicate	1.0	Lower TP	<a href="#">[11]</a>
High Translucency (HT) Lithium Disilicate	2.0	Decreased TP	<a href="#">[11]</a>

#### Color Stability:

Color stability is the ability of a material to retain its color over time. The color difference is often quantified using the  $\Delta E$  value, where a lower value indicates better color stability. For **lithium disilicate**, color changes after processes like thermal cycling are generally imperceptible.[\[12\]](#)

Property	Condition	$\Delta E$ Value	Reference
Color Difference ( $\Delta E_{00}$ )	After thermal cycling	Not significantly different from baseline	<a href="#">[12]</a>

## Chemical Properties

#### Chemical Solubility:

Chemical solubility is a measure of the material's degradation in a chemical environment. For dental materials, low solubility is essential for long-term stability in the oral cavity. **Lithium**

**disilicate** demonstrates very low solubility, well within the limits set by ISO standards.[4]

Property	Value ( $\mu\text{g}/\text{cm}^2$ )	ISO 6872 Standard Limit ( $\mu\text{g}/\text{cm}^2$ )	Reference
Chemical Solubility	< 10	< 100	[4]
Chemical Solubility (Multi-scale crystal-reinforced)	$377 \pm 245$	< 1000 (for specific cases)	[13]

## Microstructure and Crystallization

The exceptional properties of **lithium disilicate** glass-ceramics are a direct result of their carefully controlled microstructure, which is developed during the crystallization process.

### Crystallization Process

The crystallization of **lithium disilicate** glass is typically a two-stage process. Initially, the glass is heated to a lower temperature to induce the nucleation of lithium metasilicate ( $\text{Li}_2\text{SiO}_3$ ) crystals. In the second stage, the temperature is increased, causing the lithium metasilicate crystals to dissolve and **lithium disilicate** ( $\text{Li}_2\text{Si}_2\text{O}_5$ ) crystals to precipitate and grow. This transformation is accompanied by a significant increase in mechanical strength.[8][9]

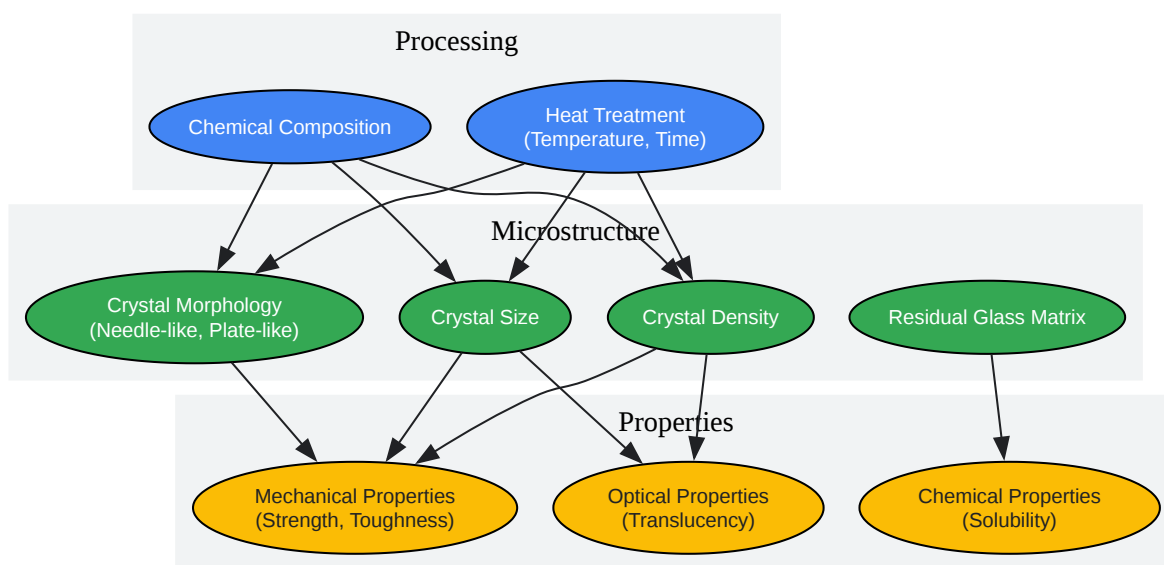


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A simplified workflow of the **lithium disilicate** glass-ceramic fabrication process.

## Microstructural Features

The final microstructure of **lithium disilicate** glass-ceramics consists of fine, interlocking, needle-like or plate-like crystals of **lithium disilicate** dispersed in a residual glass matrix.<sup>[4]</sup> This interlocking arrangement is key to the material's high strength, as it hinders the propagation of cracks. The size and density of the crystals can be controlled by the chemical composition and the heat treatment schedule, allowing for the tailoring of the material's properties.



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Relationship between processing, microstructure, and properties of **lithium disilicate**.

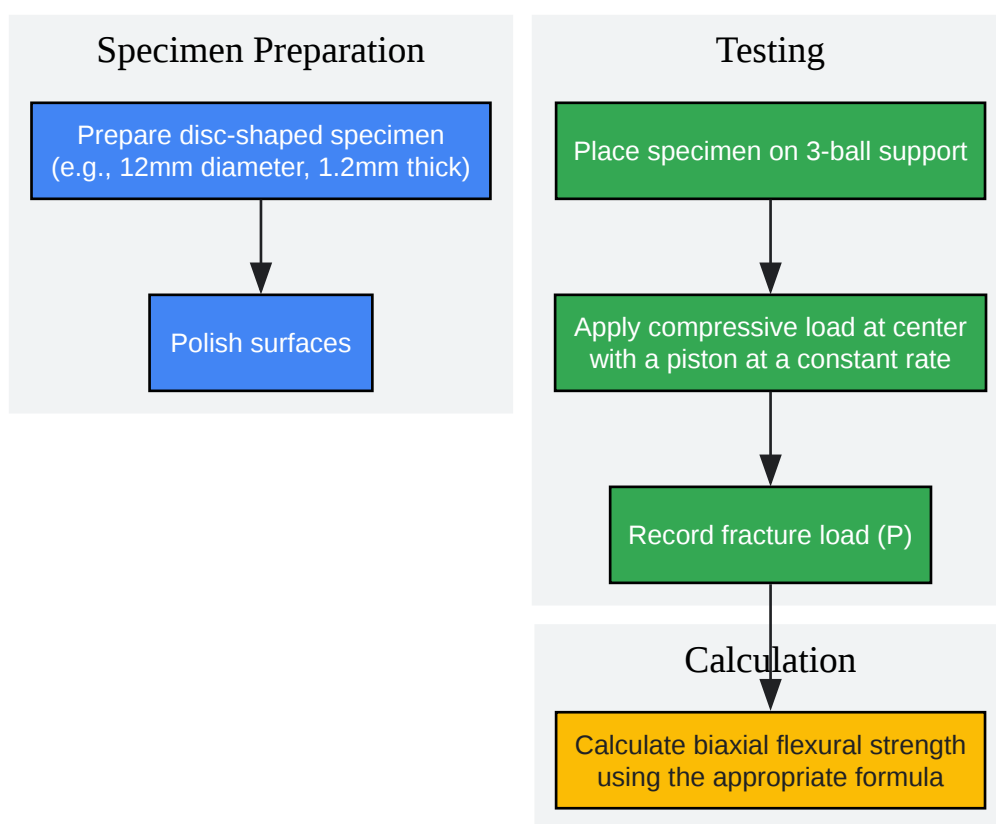
## Experimental Protocols

Standardized testing methodologies are crucial for the accurate characterization and comparison of **lithium disilicate** glass-ceramics.

### Biaxial Flexural Strength Test (Piston-on-Three-Ball)

This test is performed according to ISO 6872 to determine the flexural strength of brittle materials.<sup>[12]</sup>

- Specimen Preparation: Disc-shaped specimens with a diameter of 12 mm and a thickness of 1.2 mm are prepared.[12] The surfaces are polished to a mirror finish.
- Apparatus: A universal testing machine is used with a piston-on-three-ball fixture. The three balls form a support circle, and the load is applied to the center of the specimen by the piston.
- Procedure: The specimen is placed on the three supporting balls, and a compressive load is applied at a constant crosshead speed (e.g., 1 mm/min) until fracture occurs. The fracture load is recorded.
- Calculation: The biaxial flexural strength ( $\sigma$ ) is calculated using the following formula:  $\sigma = -0.2387 * P * (X - Y) / d^2$  where P is the fracture load, d is the specimen thickness, and X and Y are parameters related to Poisson's ratio and the radii of the support and loading circles.



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Workflow for the biaxial flexural strength test.

## Fracture Toughness Measurement (Single-Edge V-Notch Beam - SEVNB)

The SEVNB method is a reliable technique for determining the fracture toughness ( $K_{Ic}$ ) of ceramics.

- **Specimen Preparation:** Rectangular beam specimens (e.g., 3x4x30 mm) are prepared. A straight-through notch is introduced at the center of the specimen.
- **Apparatus:** A universal testing machine equipped with a three-point or four-point bending fixture is used.
- **Procedure:** The notched specimen is placed on the bending fixture, and a load is applied at a constant rate until fracture. The fracture load is recorded.
- **Calculation:** The fracture toughness is calculated based on the fracture load, specimen dimensions, and notch geometry.

## Chemical Solubility Test

This test is conducted in accordance with ISO 6872 to assess the chemical stability of the material.[\[12\]](#)

- **Specimen Preparation:** Specimens with a known surface area are prepared and cleaned.
- **Apparatus:** A desiccator, an analytical balance, and a container with a 4% acetic acid solution are required.
- **Procedure:** The initial mass of the specimens is measured. The specimens are then immersed in the acetic acid solution for a specified period (e.g., 16 hours) at a constant temperature (e.g., 80°C). After immersion, the specimens are removed, dried, and their final mass is measured.
- **Calculation:** The chemical solubility is calculated as the mass loss per unit surface area ( $\mu\text{g}/\text{cm}^2$ ).

## Translucency Parameter (TP) Measurement



- Specimen Preparation: Disc-shaped specimens of a standardized thickness are prepared.
- Apparatus: A spectrophotometer or colorimeter is used.
- Procedure: The color coordinates (L, a, b\*) of the specimen are measured against both a black and a white background.
- Calculation: The translucency parameter (TP) is calculated as the color difference ( $\Delta E$ ) between the measurements on the black and white backgrounds.

## Color Stability ( $\Delta E$ ) Measurement

- Specimen Preparation: Specimens are prepared and their initial color coordinates are measured.
- Apparatus: A spectrophotometer or colorimeter.
- Procedure: The specimens are subjected to an aging process (e.g., thermal cycling or staining). After aging, the final color coordinates are measured.
- Calculation: The color change ( $\Delta E$ ) is calculated using a color difference formula (e.g., CIEDE2000) based on the initial and final L, a, and b\* values.

## Conclusion

**Lithium disilicate** glass-ceramics represent a significant advancement in the field of biomaterials, offering a unique combination of high strength, excellent esthetics, and biocompatibility. Their fundamental properties are intricately linked to their chemical composition and the controlled microstructure achieved through a precise crystallization process. A thorough understanding of these properties, along with standardized experimental protocols for their characterization, is essential for researchers, scientists, and drug development professionals in optimizing existing materials and developing new applications. The continued investigation into the structure-property relationships of these materials will undoubtedly lead to further innovations in restorative and biomedical fields.

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- To cite this document: BenchChem. [Fundamental properties of lithium disilicate glass-ceramics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12745032#fundamental-properties-of-lithium-disilicate-glass-ceramics>]

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